Technical Guide: Stability and Storage of 3,4-Dimethoxy-5-nitrobenzoic Acid

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Compound of Interest	
Compound Name:	*3,4-Dimethoxy-5-nitrobenzoic acid*
CAS No.:	*91004-48-7*
Cat. No.:	*B1603259*

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Executive Summary

3,4-Dimethoxy-5-nitrobenzoic acid (CAS: 91004-48-7) acts as a highly functionalized aromatic building block.[1] Its stability is governed by the electron-withdrawing nitro group at the 5-position and the electron-donating methoxy groups at the 3- and 4-positions.[1] While chemically robust under ambient synthesis conditions, long-term storage requires strict control over temperature and light exposure to prevent photo-induced degradation and slow thermal decomposition.

Core Storage Directive:

- Temperature: Refrigerate (2–8 °C).
- Atmosphere: Inert gas backfill (Argon/Nitrogen) recommended for long-term banking.[1]
- Light: Strictly protect from light (Amber vials/Foil wrapping).[1]

Physicochemical Profile

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Understanding the physical constants is the first step in establishing a valid storage protocol.[1]

Property	Value	Relevance to Stability
CAS Number	91004-48-7	Unique identifier for inventory tracking.[1]
Molecular Formula	$C_9H_9NO_6$	MW: 227.17 g/mol .[1]
Appearance	Light yellow to brown crystalline powder	Darkening indicates oxidation or photo-degradation.[1]
Melting Point	194–195 °C	High thermal stability in solid state; degradation risk increases near melt.[1]
pKa (Predicted)	~3.73	Acidic; susceptible to salt formation if stored in basic environments.[1]
Solubility	DMSO, Ethanol; Low in Water	Store in dry solid form; avoid storing as a solution.[1]

Stability Mechanisms & Degradation Pathways[1]

Photochemical Instability (Critical)

Nitro-aromatic compounds are inherently chromophoric.[1] Absorption of UV-Vis photons can excite the nitro group (

), leading to radical formation or intramolecular redox reactions.[1]

- Mechanism: Photo-excitation can lead to the reduction of the nitro group to a nitroso intermediate or facilitate the homolytic cleavage of the C-N bond over extended periods.
- Observation: Samples exposed to ambient lab light for weeks often turn from pale yellow to dark brown.[1]

Thermal & Oxidative Stability

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While the melting point is high (~195 °C), the combination of electron-rich methoxy groups and an electron-poor nitro group creates a "push-pull" electronic system.[1]

- Thermal Decarboxylation: At temperatures exceeding 50 °C for prolonged periods, or near the melting point, the carboxylic acid moiety may undergo decarboxylation, releasing

  .

- Demethylation: Although rare under storage conditions, high humidity combined with trace acidic impurities can catalyze the hydrolysis of methoxy ether linkages to phenols (e.g., 3-hydroxy-4-methoxy-5-nitrobenzoic acid).[1]

Diagram: Degradation Logic

The following diagram illustrates the potential stress pathways affecting the molecule.

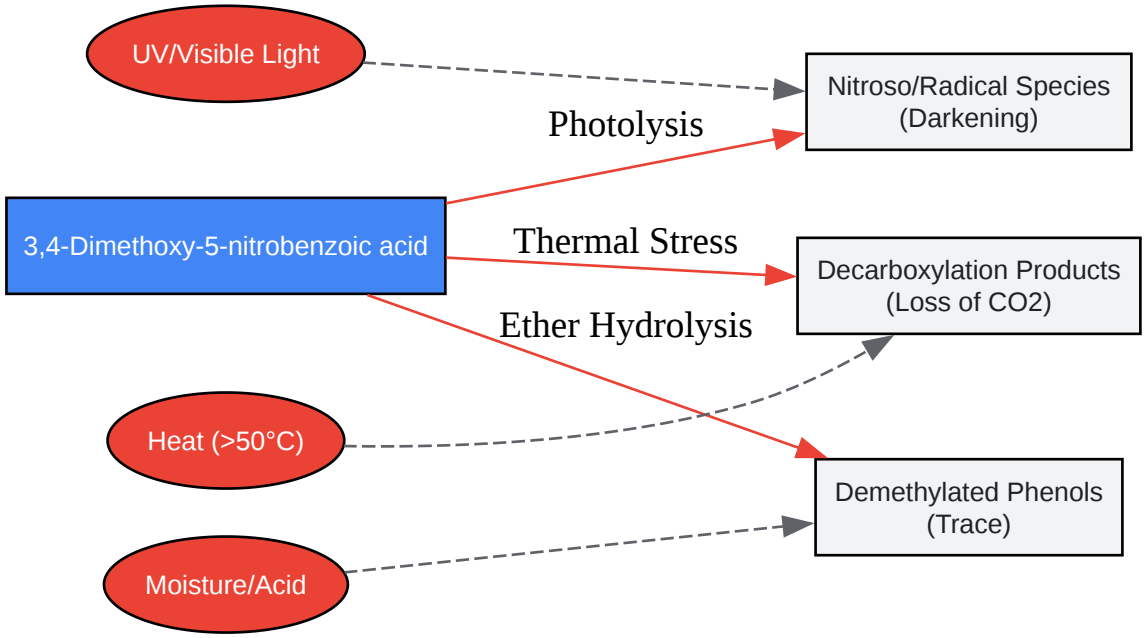

Figure 1: Primary Degradation Pathways for Nitro-Benzoic Acid Derivatives

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Storage & Handling Protocols

To maintain purity >98% over 12+ months, the following "Self-Validating" storage system is recommended.

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The "Cold-Dark-Dry" Protocol[1]

Parameter	Specification	Rationale
Primary Container	Amber Glass Vial with Teflon-lined cap	Blocks UV light; Teflon prevents leaching of plasticizers by the organic acid.[1]
Secondary Containment	Sealed Desiccator or Mylar Bag	Prevents moisture absorption (hygroscopicity check).[1]
Temperature	2 °C to 8 °C (Refrigerated)	Slows kinetic degradation rates significantly compared to RT.[1]
Headspace	Argon or Nitrogen (Preferred)	Displaces oxygen, preventing oxidative darkening over years.[1]

Handling Workflow

- Equilibration: Allow the refrigerated container to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid.[1]
- Aliquot: Avoid repeated freeze-thaw cycles. Aliquot into single-use vials if frequent use is expected.[1]
- Re-seal: Purge headspace with nitrogen before re-closing the master container.[1]

Diagram: Storage Workflow

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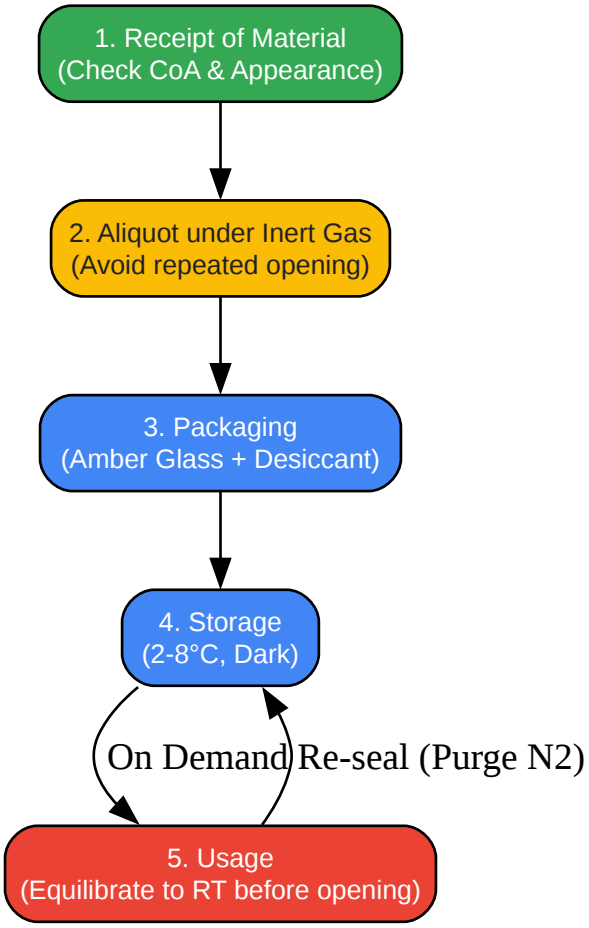

Figure 2: Optimal Storage and Handling Workflow

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Quality Control & Re-Test

Re-Test Interval: 12 months (if stored at 2–8 °C).

Analytical Method (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 µm).
- Mobile Phase: Gradient of Water (0.1% TFA) and Acetonitrile (0.1% TFA).[1]
  - Rationale: Acidic modifier suppresses ionization of the carboxylic acid, sharpening the peak shape.
- Detection: UV at 254 nm (aromatic ring) and 300-330 nm (nitro/methoxy conjugation).[1]

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- Pass Criteria: Purity ≥ 98.0%; No single impurity > 0.5%.

Safety Considerations

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1]
- Energetics: As a nitro compound, it possesses higher potential energy than standard benzoic acids. Avoid grinding with strong reducing agents or heating in closed systems without pressure relief.[1]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid dust inhalation.[1]

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